

# Safety and handling for 4-(3-Bromo-phenyl)-1-N-Boc-piperidine

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## Compound of Interest

Compound Name: 4-(3-Bromo-phenyl)-1-N-Boc-piperidine

Cat. No.: B1436644

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An In-depth Technical Guide to the Safe Handling and Use of **4-(3-Bromo-phenyl)-1-N-Boc-piperidine**

**Authored by: A Senior Application Scientist**

## Abstract

This technical guide provides a comprehensive overview of the safe handling, storage, and disposal of **4-(3-Bromo-phenyl)-1-N-Boc-piperidine** (CAS No. 886362-62-5). Aimed at researchers, scientists, and drug development professionals, this document synthesizes critical safety information and field-proven insights to ensure the responsible use of this important synthetic intermediate. The guide covers physicochemical properties, hazard identification, personal protective equipment (PPE) protocols, emergency procedures, and waste disposal, grounded in authoritative sources and established laboratory safety standards.

## Introduction: Understanding the Molecule

**4-(3-Bromo-phenyl)-1-N-Boc-piperidine** is a key building block in medicinal chemistry and pharmaceutical development. Its structure, featuring a bromophenyl group attached to an N-Boc-protected piperidine ring, makes it a versatile intermediate for constructing complex molecular architectures, particularly in the synthesis of novel therapeutic agents.<sup>[1]</sup> The tert-butyloxycarbonyl (Boc) protecting group offers stability under various reaction conditions while allowing for facile deprotection when required. The bromophenyl moiety serves as a handle for

a wide range of cross-coupling reactions, enabling the introduction of further molecular diversity. Given its utility, a thorough understanding of its safe handling is paramount for any researcher utilizing this compound.

## Physicochemical and Hazard Profile

A clear understanding of the compound's properties is the foundation of its safe handling.

### Physicochemical Data

The following table summarizes the key physicochemical properties of **4-(3-Bromo-phenyl)-1-N-Boc-piperidine**.

Property	Value	Source
CAS Number	886362-62-5	[2]
Molecular Formula	C <sub>16</sub> H <sub>22</sub> BrNO <sub>2</sub>	[2]
Molecular Weight	340.25 g/mol	[2]
Boiling Point	397.8 ± 42.0 °C at 760 mmHg	[3]
Density	1.3 ± 0.1 g/cm <sup>3</sup>	[3]
Appearance	Solid (Typical)	N/A
Storage Temperature	2-8°C recommended for long-term storage	[3]

### Hazard Identification and GHS Classification

Based on aggregated data for this compound and structurally related N-Boc-piperidine derivatives, **4-(3-Bromo-phenyl)-1-N-Boc-piperidine** is classified with the following hazards.

[2][4]

- Signal Word: Warning[4]
- Hazard Statements:
  - H315: Causes skin irritation.[2]

- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- GHS Pictogram:
  - GHS07 (Exclamation Mark)[5]

This classification underscores the necessity for careful handling to avoid direct contact and inhalation. The irritant nature of the compound is a primary safety concern.

## Core Directive: Safe Handling and Personal Protective Equipment (PPE)

A self-validating system of protocols is essential for mitigating the identified hazards. The causality behind each procedural step is as important as the step itself.

### The "Avoid Contact" Principle: Engineering Controls and Ventilation

The primary directive is to minimize exposure. All handling of **4-(3-Bromo-phenyl)-1-N-Boc-piperidine**, especially when dealing with the powdered form, must be conducted in a well-ventilated area.

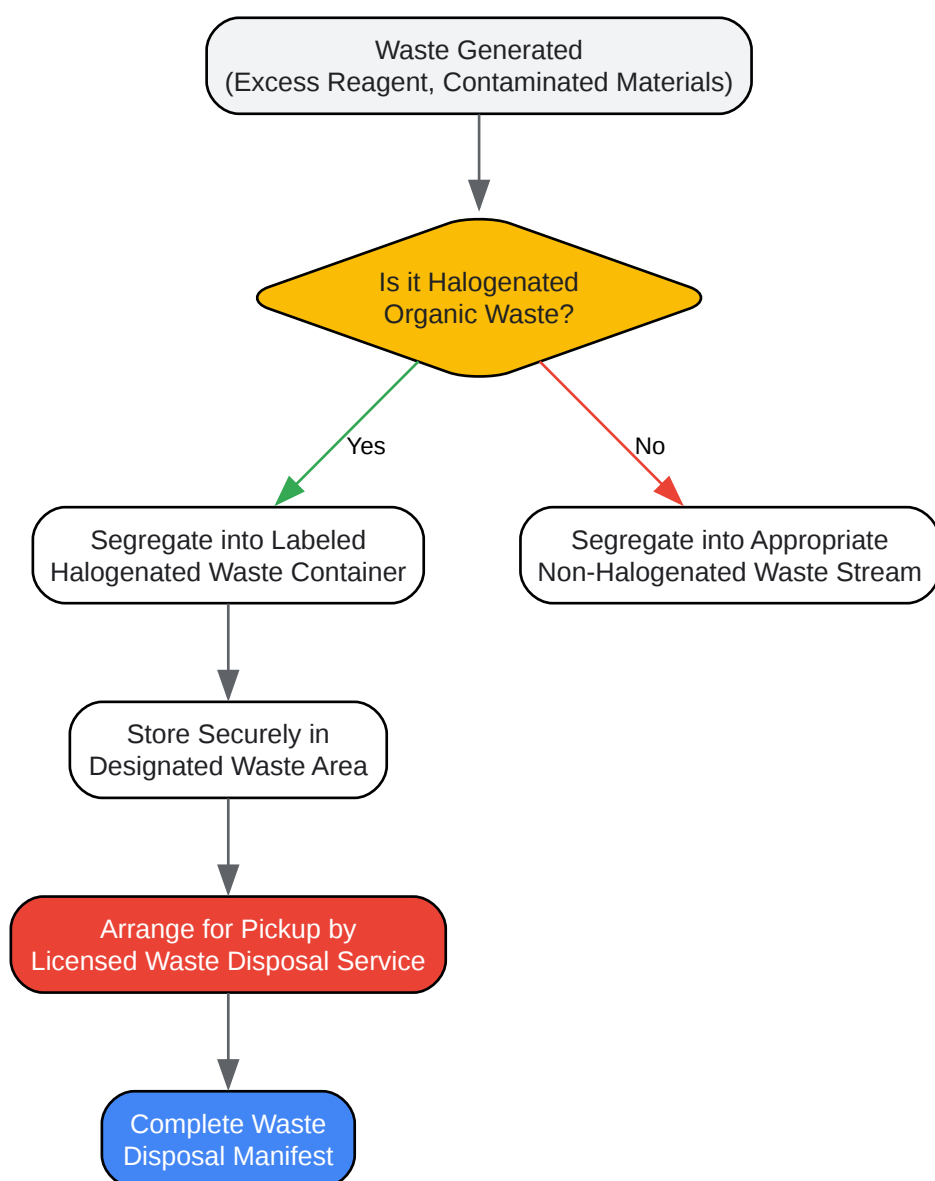
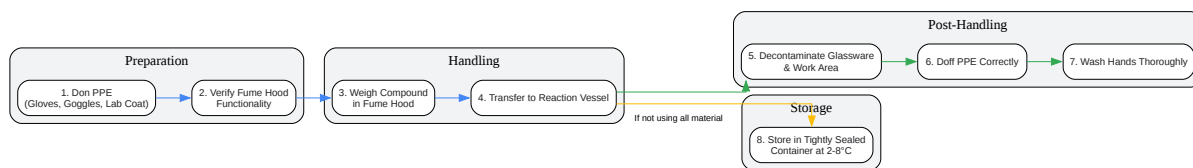
- Fume Hood: A certified chemical fume hood is mandatory for all weighing and transfer operations to prevent the inhalation of dust or aerosols.[6][7] The airflow of the fume hood provides the primary barrier between the researcher and the chemical.
- Process Enclosures: For larger-scale operations, the use of glove boxes or other process enclosures is recommended to provide a higher level of containment.

### Personal Protective Equipment (PPE): The Last Line of Defense

Proper PPE is non-negotiable and must be worn at all times when handling this compound.

- **Eye and Face Protection:** Chemical safety goggles or glasses with side shields conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards are required.<sup>[8]</sup> A face shield should be worn in situations with a higher risk of splashing or dust generation.
- **Skin Protection:**
  - **Gloves:** Chemically resistant gloves (e.g., nitrile) must be worn.<sup>[7]</sup> It is crucial to inspect gloves for any signs of degradation or puncture before use. Contaminated gloves should be removed and disposed of properly, followed by hand washing.
  - **Lab Coat:** A flame-retardant lab coat or long-sleeved protective clothing is essential to prevent skin contact.<sup>[8]</sup>
- **Respiratory Protection:** In situations where engineering controls may not be sufficient to maintain exposure below permissible limits, or during spill cleanup, a NIOSH/MSHA-approved respirator should be used.<sup>[6][8]</sup>

The following diagram illustrates the mandatory workflow for safely handling the compound.



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